

Physical properties of 5-Chloro-2,3-dimethylpyrazine

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Compound of Interest

Compound Name: 5-Chloro-2,3-dimethylpyrazine

CAS No.: 59489-32-6

Cat. No.: B1590686

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An In-depth Technical Guide to the Physical Properties of **5-Chloro-2,3-dimethylpyrazine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Chloro-2,3-dimethylpyrazine is a substituted heterocyclic compound that serves as a valuable building block in medicinal chemistry and materials science. Its unique electronic and structural properties, conferred by the pyrazine core, two methyl groups, and a chloro substituent, make it a versatile synthon for the development of novel therapeutic agents and functional materials. A thorough understanding of its physical properties is paramount for its effective utilization in synthesis, process development, and quality control. This guide provides a comprehensive overview of the core physical characteristics of **5-Chloro-2,3-dimethylpyrazine**, grounded in experimental data and theoretical principles, to support its application in research and development.

Molecular and Physicochemical Properties

The fundamental physicochemical properties of **5-Chloro-2,3-dimethylpyrazine** are summarized in the table below. These values are critical for handling, storage, and reaction setup.

Property	Value	Significance for Researchers
Molecular Formula	C ₆ H ₇ ClN ₂	Provides the elemental composition.
Molecular Weight	142.59 g/mol	Essential for stoichiometric calculations in chemical reactions.
CAS Number	59489-32-6	The unique identifier for this specific chemical substance.
Physical Form	Liquid	Indicates that the melting point is below ambient temperature. [1]
Boiling Point	81 °C at 18 Torr	The temperature at which the vapor pressure equals the applied pressure; a key parameter for purification by distillation. [2]
Density	1.2 ± 0.1 g/cm ³	Important for mass-to-volume conversions in experimental setups. [2]
Flash Point	90.3 ± 11.5 °C	The lowest temperature at which vapors will ignite in the presence of an ignition source; a critical safety parameter. [2]
Refractive Index	1.526	A measure of how light propagates through the substance, often used as a quick purity check. [2]

Melting Point Analysis

As a liquid at standard laboratory conditions, the melting point of **5-Chloro-2,3-dimethylpyrazine** is below typical room temperature (approximately 20-25°C). The lack of a defined, high melting point can be attributed to its molecular structure. The asymmetric substitution on the pyrazine ring hinders the formation of a stable crystal lattice, and the intermolecular forces are not strong enough to maintain a solid state at room temperature.

Solubility Profile

The solubility of a compound is a critical factor in designing reaction conditions, purification protocols, and in the case of drug development, formulation strategies.

Theoretical Solubility Assessment

The molecular structure of **5-Chloro-2,3-dimethylpyrazine**—featuring a polar pyrazine ring and a halogen substituent, alongside nonpolar methyl groups—suggests a degree of amphiphilicity. It is anticipated to be soluble in a range of common organic solvents and sparingly soluble in water. The nitrogen atoms in the pyrazine ring can act as hydrogen bond acceptors, which may contribute to its solubility in protic solvents.

Experimental Protocol for Solubility Determination

To ascertain the precise solubility, a systematic experimental approach is necessary.

Objective: To determine the qualitative and quantitative solubility of **5-Chloro-2,3-dimethylpyrazine** in various solvents.

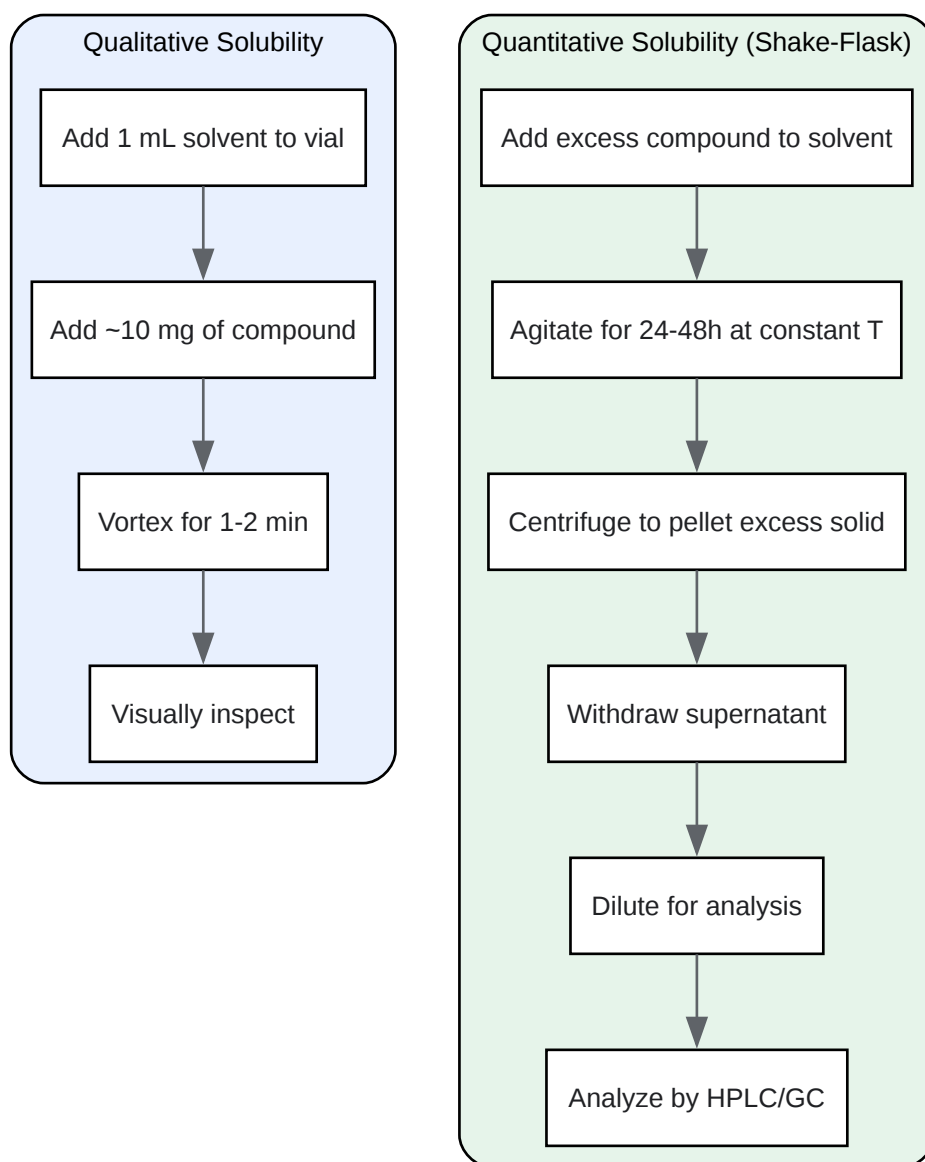
Materials:

- **5-Chloro-2,3-dimethylpyrazine**
- A selection of solvents (e.g., water, ethanol, dimethyl sulfoxide (DMSO), acetone, toluene)
- Vials with screw caps
- Analytical balance

- Vortex mixer
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system

Procedure:

- Qualitative Assessment:
 1. To a series of labeled vials, add 1 mL of each test solvent.
 2. Add approximately 10 mg of **5-Chloro-2,3-dimethylpyrazine** to each vial.
 3. Vortex each vial vigorously for 1-2 minutes.
 4. Visually inspect for the presence of undissolved material. Classify as "soluble," "partially soluble," or "insoluble."
- Quantitative Assessment (Shake-Flask Method):
 1. Prepare saturated solutions by adding an excess of **5-Chloro-2,3-dimethylpyrazine** to each solvent in a sealed vial until a solid/liquid equilibrium is observed.
 2. Agitate the vials at a constant temperature (e.g., 25°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
 3. Centrifuge the vials to pellet the undissolved solute.
 4. Carefully withdraw a known volume of the supernatant.
 5. Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical method (HPLC or GC).
 6. Quantify the concentration against a standard curve.



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Solubility Determination Workflow

Spectroscopic Characterization

Spectroscopic analysis provides a detailed fingerprint of the molecular structure, confirming its identity and purity.

¹H NMR Spectroscopy

Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy reveals the electronic environment of the hydrogen atoms in the molecule.

- ^1H NMR (400 MHz, CDCl_3): δ 8.32 (s, 1H), 2.54 (s, 6H).[2]

Interpretation:

- δ 8.32 (s, 1H): This singlet corresponds to the single proton on the pyrazine ring. Its downfield chemical shift is a result of the deshielding effect of the electronegative nitrogen atoms and the aromatic character of the ring.
- δ 2.54 (s, 6H): This singlet, integrating to six protons, represents the two methyl groups. The single peak indicates that the two methyl groups are chemically equivalent due to free rotation and the overall symmetry of that portion of the molecule.

^{13}C NMR Spectroscopy

Carbon-13 NMR provides information about the carbon skeleton of the molecule. While specific experimental data for **5-Chloro-2,3-dimethylpyrazine** is not readily available, the expected chemical shifts can be predicted based on the electronic effects of the substituents.

Carbon Atom	Predicted ^{13}C Chemical Shift (ppm)	Rationale
C2, C3 (bearing CH_3)	150-155	These carbons are part of the aromatic pyrazine ring and are deshielded by the adjacent nitrogen atoms.
C5 (bearing Cl)	145-150	The electronegative chlorine atom causes a downfield shift.
C6 (bearing H)	135-140	This carbon is deshielded by the adjacent nitrogen and the aromatic ring current.
CH_3	20-25	Typical chemical shift for methyl groups attached to an sp^2 hybridized carbon.

Infrared (IR) Spectroscopy

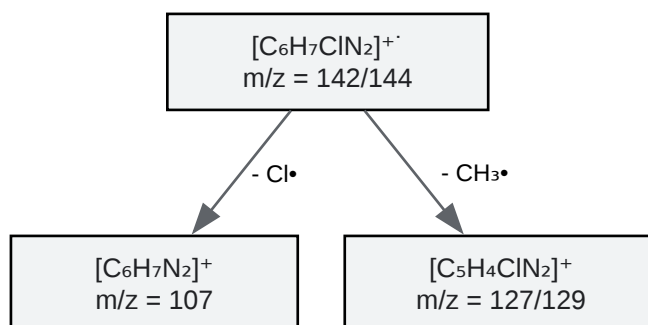
IR spectroscopy identifies the functional groups present in a molecule through their characteristic vibrational frequencies.

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group
3050-3150	C-H stretch	Aromatic C-H
2850-3000	C-H stretch	Methyl C-H
1500-1600	C=N stretch	Pyrazine ring
1400-1500	C=C stretch	Pyrazine ring
1000-1200	C-Cl stretch	Chloroalkane

Mass Spectrometry

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

- Expected Molecular Ion (M⁺): A peak at m/z ≈ 142.
- Isotopic Peak (M+2): Due to the natural abundance of the ³⁷Cl isotope, a characteristic peak at m/z ≈ 144 with an intensity of approximately one-third of the M⁺ peak is expected.
- Key Fragmentation: The molecular ion is expected to be relatively stable due to the aromatic nature of the pyrazine ring. Common fragmentation pathways may involve the loss of a chlorine radical (Cl•) or a methyl radical (CH₃•).



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Proposed Mass Spectrometry Fragmentation

Experimental Methodologies: Boiling Point Determination

Accurate determination of the boiling point is crucial for purification and as an indicator of purity. For research purposes, a micro-boiling point determination is often employed to conserve valuable material.

Objective: To determine the boiling point of **5-Chloro-2,3-dimethylpyrazine** using a micro-reflux method.

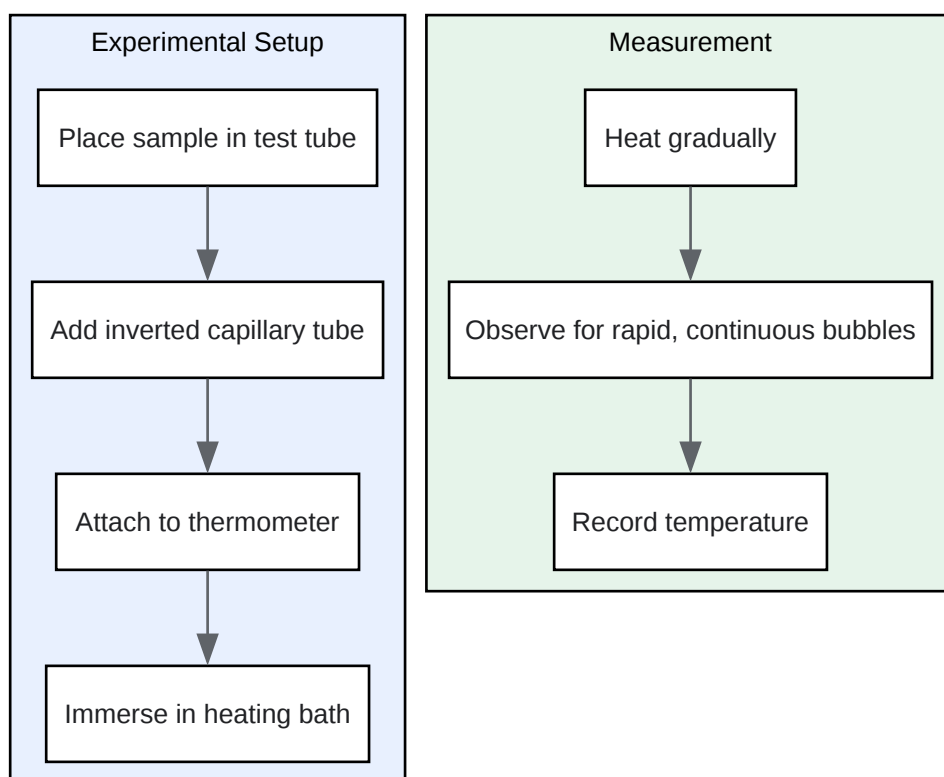
Apparatus:

- Heating block or oil bath
- Small test tube
- Thermometer
- Capillary tube (sealed at one end)
- Stir bar (if using a heating block with a stirrer)

Procedure:

- Place a small amount (0.5-1 mL) of **5-Chloro-2,3-dimethylpyrazine** into the test tube.
- Invert a capillary tube (sealed end up) and place it into the test tube.
- Secure the test tube to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- Immerse the assembly into a heating block or oil bath.
- Heat the apparatus gradually.

- Observe the capillary tube. A slow stream of bubbles will emerge as the air inside expands.
- As the liquid approaches its boiling point, the rate of bubbling will increase significantly as the capillary fills with the vapor of the substance.
- Record the temperature at which a rapid and continuous stream of bubbles emerges from the capillary. This is the boiling point. At this temperature, the vapor pressure of the liquid equals the atmospheric pressure.



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Micro-Boiling Point Determination Workflow

Conclusion

The physical properties of **5-Chloro-2,3-dimethylpyrazine**—including its liquid state at room temperature, boiling point, density, and spectroscopic characteristics—are dictated by its unique molecular structure. This guide provides a foundational understanding of these properties and outlines reliable experimental protocols for their determination. A thorough grasp

of this information is essential for chemists and researchers to confidently and safely utilize this versatile compound in the synthesis of advanced materials and novel pharmaceutical agents.

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